

Introduction: Navigating the Chemistry of a Potent Intermediate

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Compound of Interest

Compound Name:	5-Bromo-6-(bromomethyl)benzo[d] [1,3]dioxole
CAS No.:	5434-47-9
Cat. No.:	B1585404

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5-Bromo-6-(bromomethyl)benzo[d]dioxole is a doubly brominated heterocyclic compound belonging to the benzodioxole family.^[1] Its structure, featuring two bromine atoms, imparts significant reactivity, making it a valuable intermediate in the synthesis of complex organic molecules and pharmaceutically active compounds.^{[1][2]} The benzodioxole moiety itself is a core component in numerous bioactive molecules, highlighting the potential of this compound in medicinal chemistry and drug discovery.^{[2][3]}

However, the enhanced reactivity that makes this compound synthetically useful also necessitates a thorough understanding of its hazards and the implementation of rigorous safety protocols.^[1] This guide serves as a technical resource for laboratory professionals, providing a detailed framework for the safe handling, storage, and emergency management of 5-Bromo-6-(bromomethyl)benzo[d]dioxole, ensuring both personal safety and experimental integrity.

Section 1: Compound Identification and Properties

A foundational aspect of safe laboratory practice is a clear understanding of the physical and chemical properties of the substances being handled.

Table 1: Physicochemical Properties of 5-Bromo-6-(bromomethyl)benzo[d]dioxole



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Section 2: Hazard Identification and GHS Classification

5-Bromo-6-(bromomethyl)benzo[d]dioxole is classified as a hazardous substance. The primary danger stems from its corrosive nature.^{[4][5]} Understanding the specific hazards, as defined by the Globally Harmonized System (GHS), is critical for risk assessment and the selection of appropriate safety measures.

- GHS Pictogram:
 - GHS05^[5]
- Signal Word: Danger^{[4][5]}
- GHS Hazard Statements:
 - H314: Causes severe skin burns and eye damage.^{[4][5]} This is the primary hazard classification. The compound can cause destructive damage to tissues upon contact.
- GHS Precautionary Statements (Selected):
 - P260: Do not breathe dust/fume/gas/mist/vapors/spray.^{[4][5]}

- P280: Wear protective gloves/protective clothing/eye protection/face protection.[4][5]
- P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[5]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]
- P310: Immediately call a POISON CENTER or doctor/physician.[5]
- P405: Store locked up.[4][8]

The causality behind this high level of corrosivity lies in the reactivity of the bromomethyl group and the overall electrophilic nature of the molecule, which can lead to rapid, damaging reactions with biological macromolecules in the skin and eyes.

Section 3: A Self-Validating Protocol for Safe Handling and Storage

To ensure safety, every protocol must be a self-validating system, where engineering controls, personal protective equipment, and procedural steps work in concert to minimize exposure.

Engineering Controls: The First Line of Defense

The primary engineering control for handling this solid compound is a certified chemical fume hood.[9] This is non-negotiable. The fume hood provides critical ventilation to prevent the inhalation of any fine dust particles and protects the user from splashes.

Personal Protective Equipment (PPE): The Essential Barrier

A comprehensive PPE regimen is mandatory.

- Eye and Face Protection: Wear tightly fitting safety goggles conforming to EN 166 (EU) or NIOSH (US) standards.[8][10] Given the severe eye damage classification (H314), a face shield should also be worn over the goggles for maximum protection.[5]

- Skin Protection:
 - Gloves: Wear chemical-resistant gloves (e.g., nitrile) that are inspected for integrity before each use.[5]
 - Lab Coat: A flame-resistant lab coat must be worn and kept fully fastened.[10]
- Respiratory Protection: For weighing or operations that may generate dust, a full-face respirator with an appropriate particulate filter (e.g., type P3 (EN 143)) is required to supplement the fume hood's protection.[5][8]



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Caption: A systematic workflow for the safe handling of 5-Bromo-6-(bromomethyl)benzo[d]dioxole.

Procedural Best Practices

- Hygiene: Wash hands and any exposed skin thoroughly after handling.[9][11] Do not eat, drink, or smoke in the laboratory.[9][12]
- Avoidance: Avoid breathing dust and prevent contact with skin and eyes.[12]
- Transport: When moving the compound, ensure it is in a sealed, clearly labeled, and shatter-resistant secondary container.

Storage and Incompatibility

Proper storage is crucial for maintaining the compound's stability and preventing hazardous reactions.

- Conditions: Keep containers tightly closed in a dry, cool, and well-ventilated place.[9][12] Refrigeration is recommended.[9]
- Segregation: Store in a designated corrosives area, away from incompatible materials.
- Incompatible Materials: Avoid strong oxidizing agents.[9]
- Storage Class: 8A - Combustible corrosive hazardous materials.[5]

Section 4: Emergency Response Protocols

Immediate and correct action during an emergency can significantly mitigate harm.

First-Aid Measures

In all cases of exposure, seek immediate medical attention and show the Safety Data Sheet (SDS) to the attending physician.[9]

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[9][11] If breathing is difficult or has stopped, provide artificial respiration, but avoid mouth-to-mouth if the substance was ingested or inhaled.[13] Call a physician immediately.[13]
- Skin Contact: Immediately take off all contaminated clothing.[9] Rinse the affected skin with large amounts of water for at least 15 minutes.[13] A safety shower is ideal. Call a physician immediately.[13]
- Eye Contact: Immediately rinse the eyes cautiously with plenty of water for at least 15 minutes, holding the eyelids open.[9][13] Remove contact lenses if present and easy to do so.[9] Continue rinsing. Immediate medical attention is required.[13]
- Ingestion: Rinse the mouth thoroughly with water.[9] Do NOT induce vomiting.[9] Ingestion can cause severe swelling and damage to delicate tissues, with a danger of perforation.[9] [13] Call a physician or poison control center immediately.[9]



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Caption: A decision-making flowchart for first-aid response to exposure incidents.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use carbon dioxide (CO₂), dry chemical, dry sand, or alcohol-resistant foam.[13]
- Special Hazards: Thermal decomposition can release irritating and toxic gases and vapors, including carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen bromide (HBr).[13]
- Protective Equipment: Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective gear.[13]

Accidental Release

- Personal Precautions: Evacuate the area. Ensure adequate ventilation. Avoid dust formation and prevent contact with the spilled material.
- Containment and Cleanup: Carefully sweep up the solid material, avoiding the generation of dust. Place it into a suitable, labeled container for disposal.
- Disposal: Dispose of the waste material at an approved waste disposal plant in accordance with local, state, and federal regulations.[9][11]

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